

Aranthol: An Obscure Compound with Limited Available Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Aranthol**

Cat. No.: **B3061088**

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Despite a comprehensive search of scientific and chemical databases, detailed information regarding the chemical properties, biological activity, and experimental protocols for the compound known as **Aranthol** remains largely unavailable in the public domain.

Aranthol, also identified by its IUPAC name 2-methyl-6-(methylamino)heptan-2-ol and synonyms such as Methamoctol and N-Methylheptaminol, appears to be a compound with limited published research. While basic chemical information can be found in databases, the in-depth technical data required for a comprehensive guide for researchers, scientists, and drug development professionals is not accessible through publicly available resources.

Chemical Structure and Basic Properties

The fundamental details of **Aranthol** have been collated from chemical repositories.

Table 1: Physicochemical Properties of **Aranthol**

Property	Value	Source
Molecular Formula	C ₉ H ₂₁ NO	PubChem
IUPAC Name	2-methyl-6-(methylamino)heptan-2-ol	PubChem
Molecular Weight	159.27 g/mol	PubChem
CAS Number	4436-89-9	PubChem

Biological Activity and Pharmacological Data

Efforts to retrieve information on the mechanism of action, biological activity, pharmacological profile, and toxicological data for **Aranthol** were unsuccessful. Searches for experimental studies, clinical trials, or any form of quantitative biological data yielded no specific results for this compound.

Experimental Protocols and Methodologies

A critical component of the requested technical guide was the inclusion of detailed experimental protocols. Regrettably, no published studies detailing the synthesis, purification, or in vitro/in vivo evaluation of **Aranthol** could be located. Therefore, no experimental methodologies can be provided.

Signaling Pathways and Logical Relationships

The absence of research into the biological effects of **Aranthol** means that there are no known signaling pathways or mechanisms of action to be visualized. Without experimental data, it is impossible to construct any diagrams representing its interaction with biological systems.

Conclusion

Based on an exhaustive search of available scientific literature and chemical databases, it must be concluded that **Aranthol** is not a well-characterized compound. The information necessary to produce an in-depth technical guide, including quantitative data, experimental protocols, and visualizations of its biological interactions, is not publicly available at this time. Researchers, scientists, and drug development professionals interested in this molecule would likely need to conduct foundational research to establish its chemical and biological properties.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com